

Application Notes and Protocols: Thiamphenicol Glycinate Hydrochloride in Veterinary Medicine Research

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Compound of Interest

Compound Name: *Thiamphenicol glycinate hydrochloride*

Cat. No.: *B1221911*

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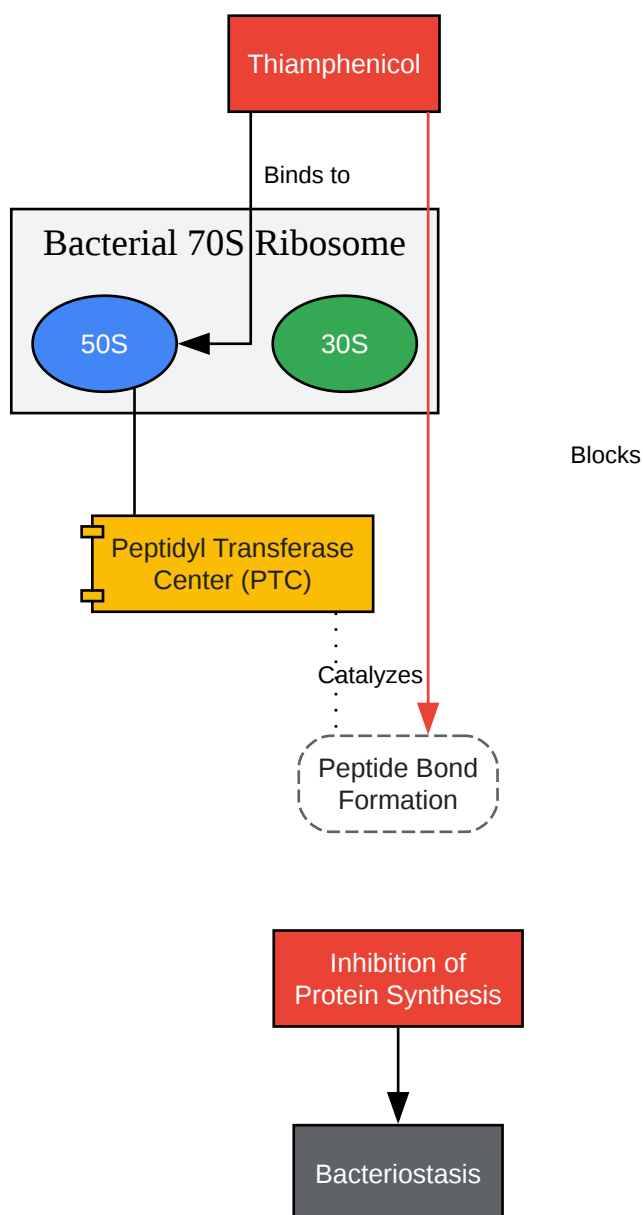
For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiamphenicol is a broad-spectrum bacteriostatic antibiotic, structurally similar to chloramphenicol, used to treat a variety of bacterial infections in veterinary medicine.^[1] Its glycinate hydrochloride salt is a water-soluble prodrug, designed for parenteral administration.^{[1][2]} Upon administration, it is rapidly hydrolyzed to the active parent compound, thiamphenicol. A key advantage of thiamphenicol over chloramphenicol is that it has not been associated with aplastic anemia in humans.^[1] This document provides detailed application notes and experimental protocols for the research and development of **thiamphenicol glycinate hydrochloride** in a veterinary context.

Mechanism of Action

Thiamphenicol inhibits bacterial protein synthesis by binding to the 50S subunit of the bacterial ribosome.^[3] This binding blocks the action of peptidyl transferase, preventing the formation of peptide bonds between amino acids and thereby halting the elongation of the polypeptide chain.^[3] At higher concentrations, thiamphenicol can exhibit bactericidal activity against some bacterial species.^[1]



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Caption: Mechanism of action of thiamphenicol.

Pharmacokinetics

Thiamphenicol glycinate hydrochloride is rapidly absorbed and distributed in various animal species following parenteral administration. The prodrug is quickly converted to the active thiamphenicol. The pharmacokinetic parameters of thiamphenicol vary depending on the animal species, age, and route of administration.

Table 1: Pharmacokinetic Parameters of Thiamphenicol in Various Animal Species

Species	Route	Dose (mg/kg)	Cmax (µg/mL)	Tmax (h)	t1/2 (h)	Bioavailability (%)	Reference(s)
Cattle (Calves)	IV	30	-	-	2-3	-	[3]
IM	25	8.5-18.7	1-1.5	2-3	84	[3][4]	
Oral	50 (twice daily)	7.1 (6h post last dose)	-	-	-	[3]	
Cattle (Lactating Cows)	IM	15 (twice daily)	~18 (0.5h post first dose)	0.5	~2	-	[1]
Pigs	IV	30	-	-	~1	-	[5]
IM	30	4.1	~1	~4.2	76	[5]	
Oral (in feed)	~30 (twice daily)	1.28	8	-	-	[2]	
Poultry (Broilers)	Oral	25	6.59 (male), 4.58 (female)	1-2	-	-	[3]
Fish (Yellowtail)	Oral (in feed)	100	9.4-12.1	3-6	-	-	[2]

In Vitro Antimicrobial Activity

Thiamphenicol exhibits a broad spectrum of activity against Gram-positive and Gram-negative bacteria, including many anaerobic organisms.

Table 2: Minimum Inhibitory Concentrations (MIC) of Thiamphenicol against Key Veterinary Pathogens

Bacterial Species	Animal Host	Disease Association	MIC50 (µg/mL)	MIC90 (µg/mL)	Reference(s)
Mannheimia haemolytica	Cattle	Bovine Respiratory Disease	-	-	
Pasteurella multocida	Cattle, Swine, Poultry	Bovine Respiratory Disease, Pneumonia, Fowl Cholera	-	2	[6]
Histophilus somni	Cattle	Bovine Respiratory Disease, Thromboembolic Meningoencephalitis	-	-	[7][8][9][10]
Actinobacillus pleuropneumoniae	Swine	Porcine Pleuropneumonia	-	-	
Fusobacterium spp.	Various	Anaerobic infections	0.5	-	[3]
Aeromonas salmonicida	Fish	Furunculosis	-	-	
Edwardsiella ictaluri	Fish	Enteric Septicemia of Catfish	-	-	

Efficacy in Major Veterinary Diseases

Thiamphenicol glycinate hydrochloride is primarily indicated for the treatment of respiratory tract and alimentary tract infections of bacterial origin in various livestock species.[\[1\]](#)

Bovine Respiratory Disease (BRD)

BRD is a significant cause of morbidity and mortality in cattle. Thiamphenicol has demonstrated efficacy in treating BRD caused by susceptible pathogens.

Swine Respiratory Disease

Thiamphenicol is used for the treatment and control of respiratory infections in pigs.

Aquatic Animal Diseases

Thiamphenicol has potential applications in aquaculture for treating bacterial diseases in fish.
[\[2\]](#)

Toxicology and Safety

Thiamphenicol is considered to have a good safety profile in veterinary species. Unlike chloramphenicol, it is not associated with irreversible aplastic anemia.[\[1\]](#)

Table 3: Toxicological Data for Thiamphenicol

Species	Study Type	Parameter	Value	Reference(s)
Rat	Acute Oral Toxicity	LD50	>3000 mg/kg bw	[11]
Mouse	Acute Oral Toxicity	LD50	>3000 mg/kg bw	[3]
Rat	90-day Oral Study	NOEL	30 mg/kg bw	[3]
Pig	4-week Oral Study	NOEL	<25 mg/kg bw (decreased urinary pH at lowest dose)	[3]
Rat	Developmental Toxicity	NOEL (maternal and developmental)	40 mg/kg bw	[3]
Rabbit	Embryo/Fetal Toxicity	NOEL (fetal effects)	1.25 mg/kg bw	[3]

Experimental Protocols

Protocol 1: Determination of Thiamphenicol in Bovine Plasma by HPLC

This protocol describes a high-performance liquid chromatography (HPLC) method for the quantification of thiamphenicol in bovine plasma.

1. Sample Preparation:

- To 1 mL of bovine plasma in a centrifuge tube, add a suitable internal standard (e.g., florfenicol).
- Add 1 mL of a saturated NaCl solution, 0.4 mL of 33% (v/v) trifluoroacetic acid, and vortex. [12]
- Centrifuge the sample to precipitate proteins.

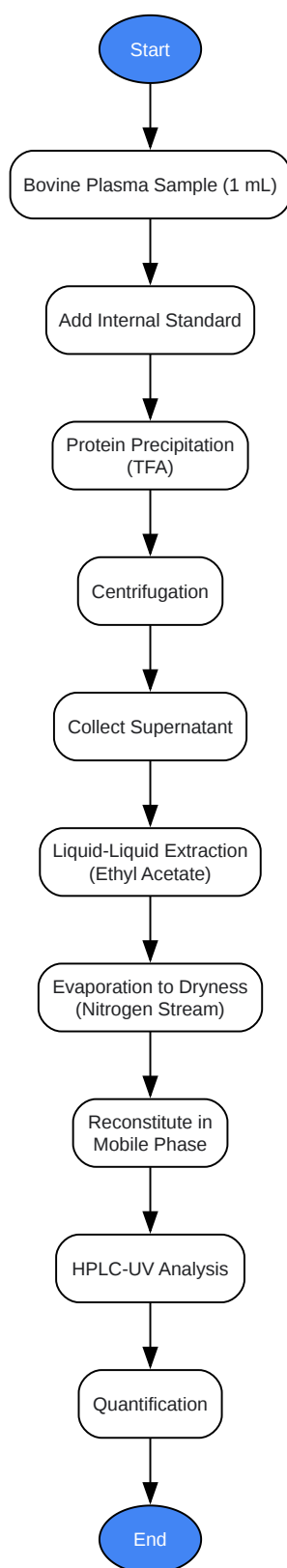
- Decant the supernatant and perform a liquid-liquid extraction with ethyl acetate in the presence of 2N sodium carbonate.[12]
- Separate the organic phase and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for HPLC analysis.

2. HPLC Conditions:

- Column: C18 reverse-phase column (e.g., Wakosil-II 5C18 HG).[13]
- Mobile Phase: Acetonitrile/water (e.g., 40:60 v/v).[13]
- Flow Rate: 1.0 mL/min.
- Detector: UV detector at 224 nm.[13]
- Injection Volume: 20 µL.

3. Quantification:

- Prepare a calibration curve using fortified plasma samples with known concentrations of thiamphenicol.
- Calculate the concentration of thiamphenicol in the unknown samples by comparing the peak area ratio of thiamphenicol to the internal standard against the calibration curve.



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Caption: Workflow for thiamphenicol analysis in plasma.

Protocol 2: In Vivo Efficacy Study of Thiamphenicol Glycinate Hydrochloride for Bovine Respiratory Disease (BRD)

This protocol outlines an experimental design to evaluate the efficacy of **thiamphenicol glycinate hydrochloride** in an induced model of BRD in calves.

1. Animal Model:

- Use healthy, weaned beef calves, confirmed to be free of major respiratory pathogens.
- Acclimatize the calves to the study conditions for at least 7 days.

2. Disease Induction:

- Induce BRD by experimental infection with a known pathogenic strain of *Mannheimia haemolytica* or *Pasteurella multocida*.
- Administer the bacterial challenge via intranasal or transtracheal inoculation.

3. Treatment Groups:

- Group 1 (Thiamphenicol): Administer **thiamphenicol glycinate hydrochloride** at the proposed therapeutic dose (e.g., 30 mg/kg body weight, intramuscularly) once clinical signs of BRD appear.
- Group 2 (Positive Control): Administer a registered and effective antibiotic for BRD.
- Group 3 (Negative Control): Administer a placebo (e.g., sterile saline).

4. Monitoring and Endpoints:

- Monitor clinical signs daily (rectal temperature, respiratory rate, depression score, nasal discharge).
- Collect blood samples for complete blood counts and serum analysis.

- At the end of the study period (e.g., 14 days post-infection), perform post-mortem examinations to assess lung lesion scores.
- Collect lung tissue for bacterial culture and histopathology.

5. Statistical Analysis:

- Compare clinical scores, lung lesion scores, and mortality rates between treatment groups using appropriate statistical methods (e.g., ANOVA, Chi-square test).

Protocol 3: Minimum Inhibitory Concentration (MIC) Determination by Broth Microdilution

This protocol describes the determination of the MIC of thiamphenicol against veterinary bacterial isolates using the broth microdilution method.[\[14\]](#)[\[15\]](#)[\[16\]](#)

1. Preparation of Materials:

- **Thiamphenicol Stock Solution:** Prepare a stock solution of thiamphenicol in a suitable solvent and dilute it in cation-adjusted Mueller-Hinton broth (CAMHB) to the desired starting concentration.
- **Bacterial Inoculum:** Prepare a bacterial suspension from a fresh culture on an appropriate agar medium, adjusted to a 0.5 McFarland standard.[\[14\]](#)
- **96-Well Microtiter Plates:** Use sterile, U-bottom 96-well microtiter plates.

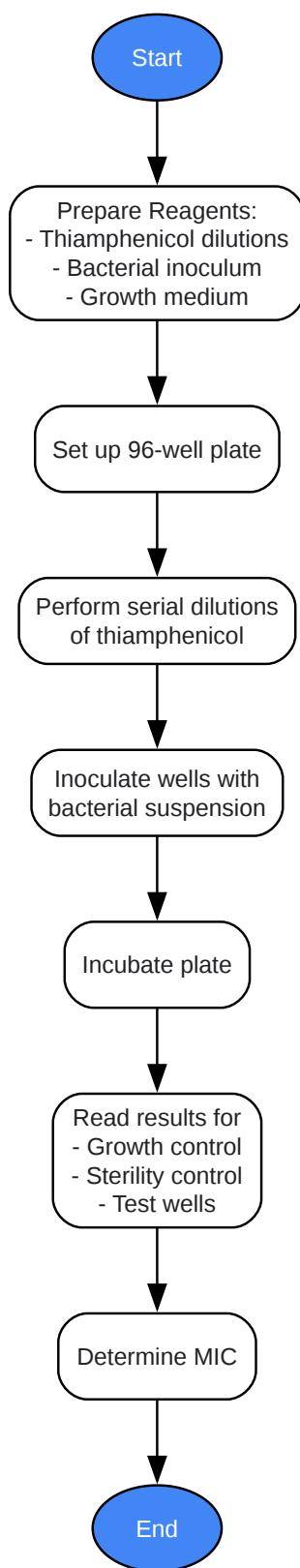
2. Assay Procedure:

- Dispense CAMHB into all wells of the microtiter plate.
- Perform serial two-fold dilutions of the thiamphenicol solution across the wells to achieve a range of concentrations.
- Add the standardized bacterial inoculum to each well, except for the sterility control wells.
- Include a growth control well (broth and inoculum, no antibiotic) and a sterility control well (broth only).

- Incubate the plates at the appropriate temperature and duration for the specific bacterial species.

3. Interpretation of Results:

- The MIC is the lowest concentration of thiamphenicol that completely inhibits visible bacterial growth.[\[14\]](#)



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Caption: Broth microdilution MIC determination workflow.

Conclusion

Thiamphenicol glycinate hydrochloride is a valuable antibiotic in veterinary medicine with a favorable safety profile. The provided application notes and protocols offer a framework for researchers and drug development professionals to conduct further studies on its pharmacokinetics, efficacy, and safety in various animal species. Adherence to standardized protocols is essential for generating reliable and comparable data to support the responsible and effective use of this important antimicrobial agent.

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References

- 1. Thiamphenicol [fao.org]
- 2. fao.org [fao.org]
- 3. ema.europa.eu [ema.europa.eu]
- 4. fao.org [fao.org]
- 5. Thiamphenicol disposition in pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. antibiotics.toku-e.com [antibiotics.toku-e.com]
- 7. Frontiers | Antimicrobial resistance and associated genetic background of *Histophilus somni* isolated from clinically affected and healthy cattle [frontiersin.org]
- 8. Antimicrobial resistance and associated genetic background of *Histophilus somni* isolated from clinically affected and healthy cattle - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Histophilosis - Generalized Conditions - MSD Veterinary Manual [msdvetmanual.com]
- 10. *Histophilus somni* - Wikipedia [en.wikipedia.org]
- 11. 877. Thiamphenicol (WHO Food Additives Series 38) [inchem.org]
- 12. academic.oup.com [academic.oup.com]
- 13. tandfonline.com [tandfonline.com]
- 14. Broth Dilution Method for MIC Determination • Microbe Online [microbeonline.com]

- 15. m.youtube.com [m.youtube.com]
- 16. MIC Determination By Microtitre Broth Dilution Method - Hancock Lab [cmdr.ubc.ca]
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